

Spectroscopic Characterization of Boc-L-Histidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *(tert-Butoxycarbonyl)-L-histidine*

CAS No.: 17791-52-5

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This technical guide provides a comprehensive overview of the spectroscopic data for N- α -tert-butoxycarbonyl-L-histidine (Boc-L-histidine), a critical building block in solid-phase peptide synthesis (SPPS). The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for their acquisition. This information is essential for the verification of starting material integrity and for in-process controls during peptide synthesis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the molecular structure of Boc-L-histidine in solution. Both ^1H and ^{13}C NMR provide unique insights into the chemical environment of each atom.

^1H NMR Data

Proton NMR spectroscopy confirms the presence of key functional groups and the overall structure of the molecule. The chemical shifts are influenced by the solvent used for analysis.

Table 1: ^1H NMR Spectroscopic Data for Boc-L-histidine

Assignment	Chemical Shift (δ) in ppm (DMSO-d ₆ , 400 MHz)[1]	Multiplicity	Integration
Imidazole C2-H	7.68	s	1H
Imidazole C4-H	6.85	s	1H
α -CH	4.14	m	1H
β -CH ₂	2.92, 2.85	m	2H
Boc (CH ₃) ₃	1.36	s	9H
NH (Boc)	~8.8	br s	1H
NH (Imidazole)	Not explicitly assigned	-	-
COOH	Not explicitly assigned	-	-

^{13}C NMR Data

Carbon-13 NMR spectroscopy provides information on the carbon framework of Boc-L-histidine.

Table 2: ^{13}C NMR Spectroscopic Data for Boc-L-histidine

Assignment	Approximate Chemical Shift (δ) in ppm
C=O (Carboxyl)	~173
C=O (Boc)	~155
Imidazole C2	~135
Imidazole C4	~134
Imidazole C5	~117
C (Boc quaternary)	~78
α -CH	~55
β -CH ₂	~30
Boc (CH ₃) ₃	~28

Note: Specific chemical shift values for ¹³C NMR can vary depending on the solvent and experimental conditions. The values presented are approximate and based on typical ranges for such structures.

Experimental Protocol for NMR Spectroscopy

A general protocol for acquiring NMR spectra of Boc-L-histidine is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of Boc-L-histidine in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O) in an NMR tube.[2]
- **Internal Standard:** An internal standard, such as tetramethylsilane (TMS), may be added for referencing the chemical shifts.[2]
- **¹H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.[2]
- **¹³C NMR Acquisition:** Acquire a proton-decoupled ¹³C spectrum. A larger number of scans will be necessary to achieve a good signal-to-noise ratio due to the low natural abundance of ¹³C.[2]

- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

IR Absorption Data

The IR spectrum of Boc-L-histidine will show characteristic absorption bands for the O-H, N-H, C=O, and C-N bonds.

Table 3: Key IR Absorption Bands for Boc-L-histidine

Wavenumber (cm ⁻¹)	Functional Group	Vibration
3400-2400	O-H (Carboxylic acid)	Stretching
~3150	N-H (Amide and Imidazole)	Stretching
~2980	C-H (Aliphatic)	Stretching
~1710	C=O (Carboxylic acid)	Stretching
~1690	C=O (Boc urethane)	Stretching
~1520	N-H	Bending
~1400-1200	C-O, C-N	Stretching

Note: The exact peak positions and intensities can be influenced by the sampling method (e.g., KBr pellet, ATR).

Experimental Protocol for IR Spectroscopy

- **Sample Preparation (KBr Pellet Technique):**
 - Thoroughly grind a small amount of Boc-L-histidine with dry potassium bromide (KBr).
 - Press the mixture into a thin, transparent pellet using a hydraulic press.

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or clean ATR crystal).
 - Place the sample in the instrument and record the sample spectrum.
 - The final spectrum is reported in terms of absorbance or transmittance versus wavenumber.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight and can provide structural information through fragmentation analysis.

Mass Spectrometry Data

The expected molecular weight of Boc-L-histidine ($C_{11}H_{17}N_3O_4$) is 255.27 g/mol .[3]

Table 4: Mass Spectrometry Data for Boc-L-histidine

Technique	Ion	m/z (Da)	Notes
Electrospray Ionization (ESI)	$[M+H]^+$	256.1292	Protonated molecule
Electrospray Ionization (ESI)	$[M-H]^-$	254.1146	Deprotonated molecule[3]

Fragmentation Analysis (MS/MS):

A common fragmentation pathway for Boc-protected amino acids involves the neutral loss of the Boc group (100.05 Da) or isobutylene (56.06 Da).[4] In MS/MS analysis of the $[M+H]^+$ ion,

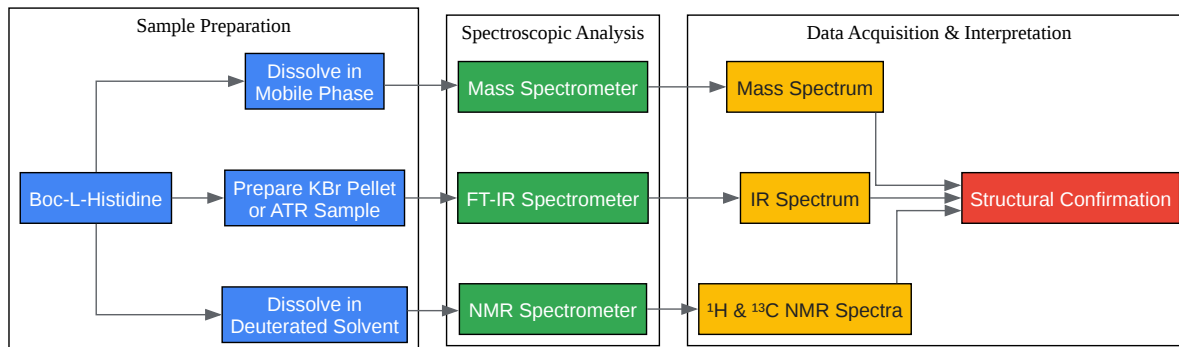
fragments corresponding to these losses would be expected.

Experimental Protocol for Mass Spectrometry

- **Sample Preparation:** Dissolve a small amount of Boc-L-histidine in a suitable solvent system, such as a mixture of water and acetonitrile with a small amount of formic acid (for positive ion mode) or ammonium hydroxide (for negative ion mode).
- **Ionization:** Introduce the sample solution into the mass spectrometer using an appropriate ionization source, most commonly Electrospray Ionization (ESI).
- **MS1 Scan:** Acquire a full MS scan to determine the mass-to-charge ratio of the intact molecular ion.^[4]
- **MS/MS Analysis (Optional):** Select the precursor ion of interest (e.g., m/z 256.1) and subject it to collision-induced dissociation (CID) to generate fragment ions for structural confirmation.^[4]
- **Data Analysis:** Analyze the resulting mass spectrum to confirm the molecular weight and interpret the fragmentation pattern.

Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic characterization of Boc-L-histidine.



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Caption: Workflow for the spectroscopic analysis of Boc-L-histidine.

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